

Biological Screening of 4-(4-aminophenyl)cyclohexan-1-one Derivatives[1]

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Compound of Interest

Compound Name: 4-(4-aminophenyl)cyclohexan-1-one

CAS No.: 124500-61-4

Cat. No.: B6256291

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Part 1: Strategic Overview & Scaffold Pharmacology

The Bifunctional Pharmacophore

The **4-(4-aminophenyl)cyclohexan-1-one** core offers two distinct vectors for biological interaction:

- The Cyclohexanone Motif: A rigid, lipophilic spacer often targeting GPCRs (Dopamine/Opioid receptors) or serving as a precursor for hydrazone-based antimicrobials.
- The Phenylamine (Aniline) Motif: A classic "hinge-binding" motif in Kinase Inhibitors and a hydrogen-bond donor for DNA intercalation in antimicrobial agents.

Screening Philosophy: Because this scaffold is an intermediate, screening must be stratified by the derivative class.

- Class A (Schiff Bases/Hydrazones): Screen for Antimicrobial & Antifungal activity.[1][2]

- Class B (Reductive Amines/Ureas): Screen for CNS receptor binding (D2/D3, Opioid) and Cytotoxicity.

Part 2: Antimicrobial & Antifungal Screening Protocols

Derivatives formed via condensation at the ketone (hydrazones) or the amine (Schiff bases) often exhibit broad-spectrum efficacy by disrupting cell walls or intercalating bacterial DNA.

Primary Assay: Broth Microdilution (MIC Determination)

Objective: Determine the Minimum Inhibitory Concentration (MIC) against ESKAPE pathogens (*S. aureus*, *K. pneumoniae*, *P. aeruginosa*).

Protocol Standards (CLSI M07-A10):

- Inoculum Preparation:
 - Culture bacteria in Mueller-Hinton Broth (MHB) to mid-log phase.
 - Adjust turbidity to 0.5 McFarland standard (CFU/mL).
 - Dilute 1:100 in MHB to achieve a final assay concentration of CFU/mL.
- Compound Preparation:
 - Dissolve derivatives in 100% DMSO (Stock: 10 mg/mL).
 - Prepare serial 2-fold dilutions in MHB (Range: 512 g/mL to 0.25 g/mL).
 - Control Rule: Final DMSO concentration must be

to prevent solvent toxicity.

- Incubation & Readout:

- Add 100

L inoculum to 100

L compound in 96-well plates.

- Incubate at

for 16–20 hours.

- Readout: Visual turbidity or

absorbance.

- Endpoint: MIC is the lowest concentration showing no visible growth.

Secondary Assay: Time-Kill Kinetics

Objective: Distinguish between bacteriostatic (growth inhibition) and bactericidal (killing) activity.

- Method: Expose bacteria to

and

MIC.

- Sampling: Plate aliquots at 0, 4, 8, and 24 hours.

- Threshold: A

reduction in CFU/mL indicates bactericidal activity.

Part 3: Anticancer & Kinase Profiling

The "dumbbell" shape of **4-(4-aminophenyl)cyclohexan-1-one** derivatives mimics the geometry of many ATP-competitive kinase inhibitors.

Cell Viability Screening (MTT/MTS Assay)

Objective: Quantify cytotoxicity (

) against cancer lines (e.g., HeLa, MCF-7, HCT-116).

Step-by-Step Workflow:

- Seeding: Plate cells at 1×10^4 cells/well in 96-well plates. Allow attachment for 24h.
- Treatment: Treat with derivatives (0.1 μ M – 100 μ M) for 48–72 hours.
 - Positive Control: Doxorubicin or Cisplatin.
 - Negative Control: 0.5% DMSO media.
- Dye Addition: Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution.
 - Mitochondrial succinate dehydrogenase in viable cells reduces MTT to purple formazan.
- Solubilization: Dissolve crystals in DMSO.
- Quantification: Measure Absorbance at 570 nm.
 - Calculation:

Target Validation: Kinase Selectivity Profiling

If

, proceed to kinase profiling.

- Assay Type: FRET-based or ADP-Glo kinase assays.

- Targets: EGFR (Epidermal Growth Factor Receptor) and VEGFR-2 are high-probability targets for aniline-containing scaffolds.

- Metric: Measure % Inhibition at 10

M ATP concentration.

Part 4: CNS & Receptor Binding (ADME/Tox Focus)

Because the cyclohexyl-amine structure resembles dopamine agonists (e.g., Cariprazine precursors) and opioids, off-target CNS effects are a critical safety screen.

GPCR Binding Screen (D2/D3 & -Opioid)

Method: Radioligand Displacement Assay.

- Membrane Prep: CHO cells overexpressing human D2 or D3 receptors.

- Radioligand:

-Methylspiperone (0.5 nM).

- Protocol:

- Incubate membranes + radioligand + test compound (10

M) for 60 min at

.

- Filter through glass fiber filters (GF/B).

- Measure radioactivity via liquid scintillation counting.

- Interpretation:

displacement indicates significant CNS liability (or potential efficacy if designing neuro-agents).

hERG Safety Screen

Objective: Assess cardiotoxicity risk (QT prolongation).

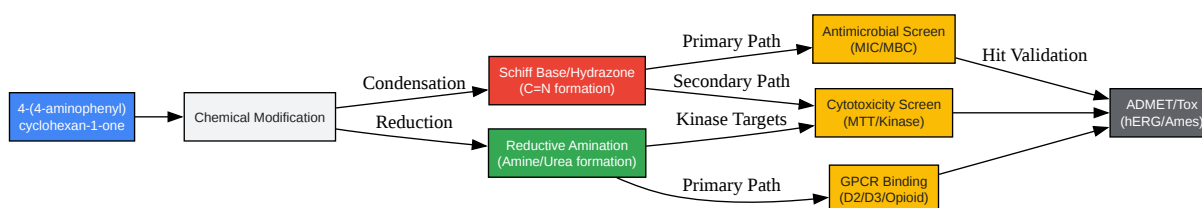
- Method: Automated Patch Clamp (e.g., QPatch).
- Threshold:

is a "Red Flag" for drug development.

Part 5: Visualization of Screening Logic

Experimental Workflow Diagram

The following diagram illustrates the decision matrix for screening these derivatives based on their chemical modifications.



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Caption: Decision tree for biological screening based on chemical derivatization of the core scaffold.

Part 6: Data Summary Templates

Table 1: Antimicrobial Activity (MIC

g/mL)

Compound ID	S. aureus (Gram+)	E. coli (Gram-)	C. albicans (Fungal)	Cytotoxicity ()	Selectivity Index (SI)
Ref (Ciprofloxacin)	0.5	0.01	-	>100	>200
Derivative A	Data	Data	Data	Data	
Derivative B	Data	Data	Data	Data	

Table 2: Anticancer Potency (

M)

Compound ID	HeLa (Cervical)	MCF-7 (Breast)	HCT-116 (Colon)	EGFR Kinase Inhib. (%)
Ref (Doxorubicin)	0.5	0.8	0.4	-
Derivative A	Data	Data	Data	Data

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